

# Commercial Suppliers and Technical Guide for Boc-L-Ala-OH-d3

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## Compound of Interest

Compound Name: Boc-L-Ala-OH-d3

Cat. No.: B065196

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For researchers, scientists, and drug development professionals utilizing isotopically labeled compounds, N-tert-Butoxycarbonyl-L-alanine-d3 (**Boc-L-Ala-OH-d3**), often cataloged as its d4 analogue, serves as a critical building block in peptide synthesis and as an internal standard for mass spectrometry-based applications. This technical guide provides an overview of commercial suppliers, available quantitative data, and a representative experimental protocol for its use in solid-phase peptide synthesis (SPPS).

## Commercial Availability and Specifications

**Boc-L-Ala-OH-d3** is most commonly available from commercial suppliers as N-tert-Boc-L-alanine-d4 (CAS Number: 714964-61-1). The following table summarizes the quantitative data available from various suppliers. It is important to note that detailed specifications are often provided in lot-specific Certificates of Analysis, which should be requested from the supplier.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity/Assay	Isotopic Purity
BOC Sciences	N-tert-Boc-L-alanine-[d4]	714964-61-1	C <sub>8</sub> H <sub>11</sub> D <sub>4</sub> N O <sub>4</sub>	193.24	95% by HPLC[1]	98 atom % D[1]
Santa Cruz Biotechnology	N-tert-Boc-L-alanine-D4	714964-61-1	C <sub>8</sub> H <sub>11</sub> D <sub>4</sub> N O <sub>4</sub>	193.23	Not specified	Not specified
Alfa Chemistry	N-tert-Boc-L-alanine-d4	714964-61-1	C <sub>8</sub> H <sub>11</sub> D <sub>4</sub> N O <sub>4</sub>	193.23	Not specified	Not specified
Dove Research & Analytics	N-tert-Boc-L-alanine-D4	Not specified	Not specified	Not specified	Not specified	Not specified

## Applications in Research and Development

Deuterated amino acids like **Boc-L-Ala-OH-d3** are primarily used in two key areas:

- **Peptide Synthesis:** As a building block in the synthesis of peptides. The incorporation of stable isotopes can aid in the structural analysis of peptides by NMR or mass spectrometry.
- **Internal Standards:** In quantitative analysis by mass spectrometry (e.g., LC-MS), deuterated analogues of endogenous molecules are ideal internal standards due to their similar chemical and physical properties but distinct mass.

## Experimental Protocol: Boc Solid-Phase Peptide Synthesis (SPPS)

The following is a generalized protocol for manual solid-phase peptide synthesis using Boc-protected amino acids, including **Boc-L-Ala-OH-d3**. This protocol is based on established Boc-SPPS chemistry.

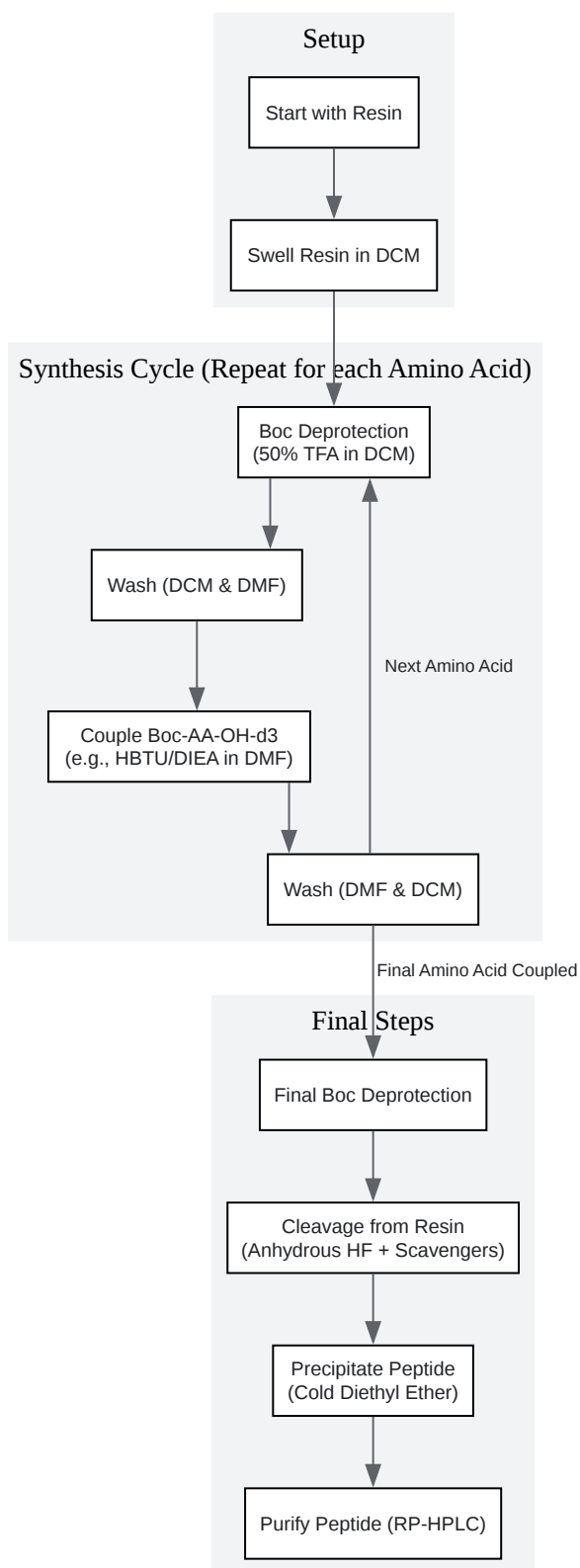
## Materials and Reagents:

- Merrifield or PAM resin
- Boc-protected amino acids (including **Boc-L-Ala-OH-d3**)
- Dichloromethane (DCM)
- N,N-Dimethylformamide (DMF)
- Trifluoroacetic acid (TFA)
- Diisopropylethylamine (DIEA)
- Coupling reagents (e.g., HBTU/HOBt or DCC/HOBt)
- Anhydrous Hydrogen Fluoride (HF) for cleavage (Requires specialized equipment and safety precautions)
- Scavengers (e.g., p-cresol, anisole)
- Diethyl ether

## Protocol Steps:

- Resin Swelling: Swell the resin in DCM in a reaction vessel for 30 minutes.
- Boc Deprotection:
  - Drain the DCM.
  - Add a solution of 50% TFA in DCM to the resin and agitate for 30 minutes.
  - Drain the deprotection solution and wash the resin thoroughly with DCM (3x) and then DMF (3x).
- Amino Acid Coupling:

- In a separate vessel, dissolve the Boc-amino acid (e.g., **Boc-L-Ala-OH-d3**) and a coupling agent (like HBTU/HOBt) in DMF.
- Add DIEA to activate the amino acid.
- Add the activated amino acid solution to the deprotected resin.
- Agitate the reaction mixture for 1-2 hours.
- Monitor the coupling reaction using a ninhydrin test.
- Washing: Once the coupling is complete, drain the reaction solution and wash the resin with DMF (3x) and DCM (3x).
- Repeat Cycle: Repeat steps 2-4 for each subsequent amino acid in the peptide sequence.
- Final Deprotection: After the final amino acid has been coupled, perform a final Boc deprotection (Step 2).
- Cleavage and Deprotection of Side Chains:
  - Dry the peptide-resin under vacuum.
  - In a specialized HF cleavage apparatus, treat the resin with anhydrous HF containing scavengers at 0°C for 1 hour.
  - Evaporate the HF.
- Peptide Precipitation and Purification:
  - Precipitate the crude peptide with cold diethyl ether.
  - Wash the precipitate with diethyl ether to remove scavengers and cleaved protecting groups.
  - Dissolve the crude peptide in an appropriate aqueous buffer and purify by reverse-phase HPLC.

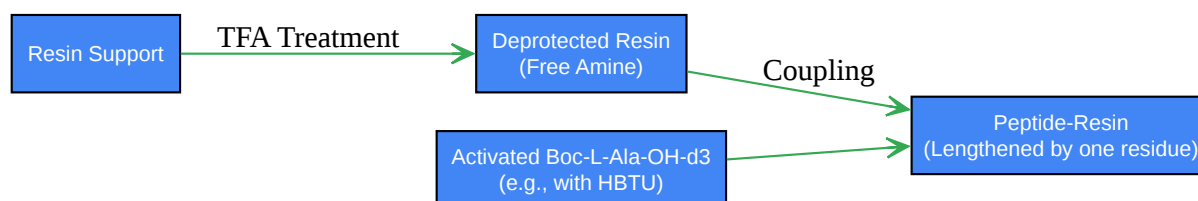


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Caption: Workflow for Boc Solid-Phase Peptide Synthesis (SPPS).

## Signaling Pathways and Logical Relationships

The use of **Boc-L-Ala-OH-d3** does not directly pertain to a biological signaling pathway but rather to a chemical synthesis workflow. The logical relationship in its application is a stepwise process of deprotection and coupling to build a peptide chain on a solid support.



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Caption: Logical flow of a single coupling step in Boc-SPPS.

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## References

- 1. bocsci.com [bocsci.com]
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